

Personal protective equipment for handling VPC-13566

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Compound of Interest

Compound Name: VPC-13566

Cat. No.: B1684039

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Essential Safety and Handling Guide for VPC-13566

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This document provides essential safety, handling, and disposal information for **VPC-13566**, a potent androgen receptor (AR) inhibitor. It is intended for researchers, scientists, and drug development professionals. **VPC-13566** is a small molecule that specifically targets the Binding Function 3 (BF3) pocket of the AR, thereby inhibiting its transcriptional activity.^{[1][2][3][4]} It has been shown to be effective in vitro against various prostate cancer cell lines, including those resistant to enzalutamide, and in vivo in mouse xenograft models.

Hazard Identification and Personal Protective Equipment (PPE)

As a novel chemical compound, the full toxicological properties of **VPC-13566** may not be fully known. Therefore, it is crucial to handle this compound with care in a laboratory setting.

Standard Laboratory PPE should be worn at all times when handling **VPC-13566**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other appropriate chemical-resistant gloves.

- **Body Protection:** A lab coat is mandatory.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a properly fitted respirator is recommended.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Storage and Handling

Proper storage is critical to maintain the stability and efficacy of **VPC-13566**.

Form	Storage Temperature	Shelf Life	Notes
Solid Powder	-20°C	>2 years	Store in a dry, dark place.
In Solvent (e.g., DMSO)	-80°C	Up to 6 months	Aliquot to avoid repeat freeze-thaw cycles.
-20°C	Up to 1 month	For shorter-term storage.	

Handling:

- **VPC-13566** is typically shipped at ambient temperature as a non-hazardous chemical.[\[2\]](#)
- It is a white to off-white solid powder.[\[2\]](#)
- For reconstitution, **VPC-13566** is soluble in DMSO.[\[2\]](#)

Disposal Plan

Dispose of **VPC-13566** and any contaminated materials in accordance with all applicable federal, state, and local regulations for chemical waste. It is recommended to consult your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.

General Disposal Guidelines:

- **Unused Compound:** Collect in a designated, labeled hazardous waste container.
- **Contaminated Materials:** Gloves, pipette tips, and other disposables that have come into contact with **VPC-13566** should be collected in a sealed bag and disposed of as chemical waste.
- **Solutions:** Liquid waste containing **VPC-13566** should be collected in a properly labeled, sealed container for hazardous waste disposal. Do not pour down the drain.

Experimental Protocols

The following are summaries of experimental protocols for key assays involving **VPC-13566**, based on published research.

Cell Viability (MTS) Assay

This assay is used to determine the effect of **VPC-13566** on the proliferation of prostate cancer cell lines.

Methodology:

- **Cell Seeding:** Plate LNCaP, enzalutamide-resistant (e.g., MR49F), and AR-negative (e.g., PC3) cells in 96-well plates.
- **Treatment:** After allowing cells to attach, treat them with a dose range of **VPC-13566**.
- **Incubation:** Incubate the cells for a specified period (e.g., 4 days).
- **MTS Reagent:** Add MTS reagent to each well and incubate according to the manufacturer's instructions.
- **Measurement:** Measure the absorbance at the appropriate wavelength to determine cell viability.

Example Data:

Cell Line	IC50 Value (µM)
LNCaP	0.15
Enzalutamide-Resistant (MR49F)	0.07
PC3 (AR-negative)	No effect

AR Transcriptional Activity (PSA) Assay

This assay measures the ability of **VPC-13566** to inhibit the transcriptional activity of the androgen receptor by quantifying the expression of prostate-specific antigen (PSA), an AR-regulated gene.

Methodology:

- **Cell Culture:** Culture LNCaP cells in media supplemented with charcoal-stripped serum to reduce background androgen levels.
- **Stimulation and Treatment:** Stimulate the cells with a synthetic androgen (e.g., R1881) and treat with **VPC-13566** or a vehicle control (DMSO).
- **Incubation:** Incubate for a defined period (e.g., 3 days).
- **PSA Measurement:** Collect the cell culture media and measure the concentration of secreted PSA using an appropriate ELISA kit.

Mechanism of Action and Signaling Pathway

VPC-13566 functions by binding to the Binding Function 3 (BF3) pocket on the androgen receptor. This binding event displaces co-chaperone proteins, such as BAG1L, which are necessary for the proper folding, stabilization, and nuclear translocation of the AR. By disrupting these interactions, **VPC-13566** prevents the AR from moving to the nucleus and activating the transcription of its target genes, which are involved in prostate cancer cell growth and survival.

Caption: Mechanism of action of **VPC-13566**.

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